

3-Iodopropane-1,2-diol: Proper Disposal & Handling Procedures[1][2][3]

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Compound of Interest

Compound Name: 3-Iodopropane-1,2-diol

CAS No.: 554-10-9

Cat. No.: B121770

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Executive Summary & Chemical Identity

3-Iodopropane-1,2-diol (CAS: 554-13-2), also known as

-iodohydrin, presents specific disposal challenges due to the presence of a carbon-iodine (C-I) bond.[1] Unlike simple alcohols, this compound is a halogenated alkylating agent. Improper disposal into non-halogenated waste streams or municipal drains can lead to the formation of toxic byproducts during incineration or contamination of water systems.

Immediate Action Required:

- Do NOT pour down the drain.[2]
- Do NOT mix with strong oxidizers or non-halogenated solvents (e.g., acetone, ethanol) if avoidable.
- Segregate strictly into the Halogenated Organic Waste stream.

Chemical Profile

Property	Data	Relevance to Disposal
CAS Number	554-13-2	Unique identifier for waste manifests. [1]
Formula		High iodine content requires high-temp incineration. [1]
Physical State	Viscous Liquid	Requires leak-proof secondary containment. [1]
Stability	Light Sensitive	May darken (release) over time; requires stabilization. [1]
Hazards	Irritant (Skin/Eye), H315/H319	Standard PPE (Nitrile gloves, goggles) required. [1]
Reactivity	Alkylating Agent	Potential carcinogen; handle as a cytotoxic hazard. [1]

Hazard Assessment & Pre-Disposal Causality

To ensure safety, one must understand why specific protocols are necessary.

The Mechanism of Hazard

The C-I bond in **3-iodopropane-1,2-diol** is weaker than C-Cl or C-Br bonds.[\[1\]](#) This makes the iodine a good "leaving group," rendering the molecule a potential alkylating agent.

- **Biological Risk:** It can alkylate DNA/proteins, posing a potential genotoxic risk similar to other alkyl iodides.
- **Chemical Risk:** Upon exposure to light or heat, the compound degrades, homolytically cleaving to release elemental iodine (), which is corrosive and volatile.[\[1\]](#)

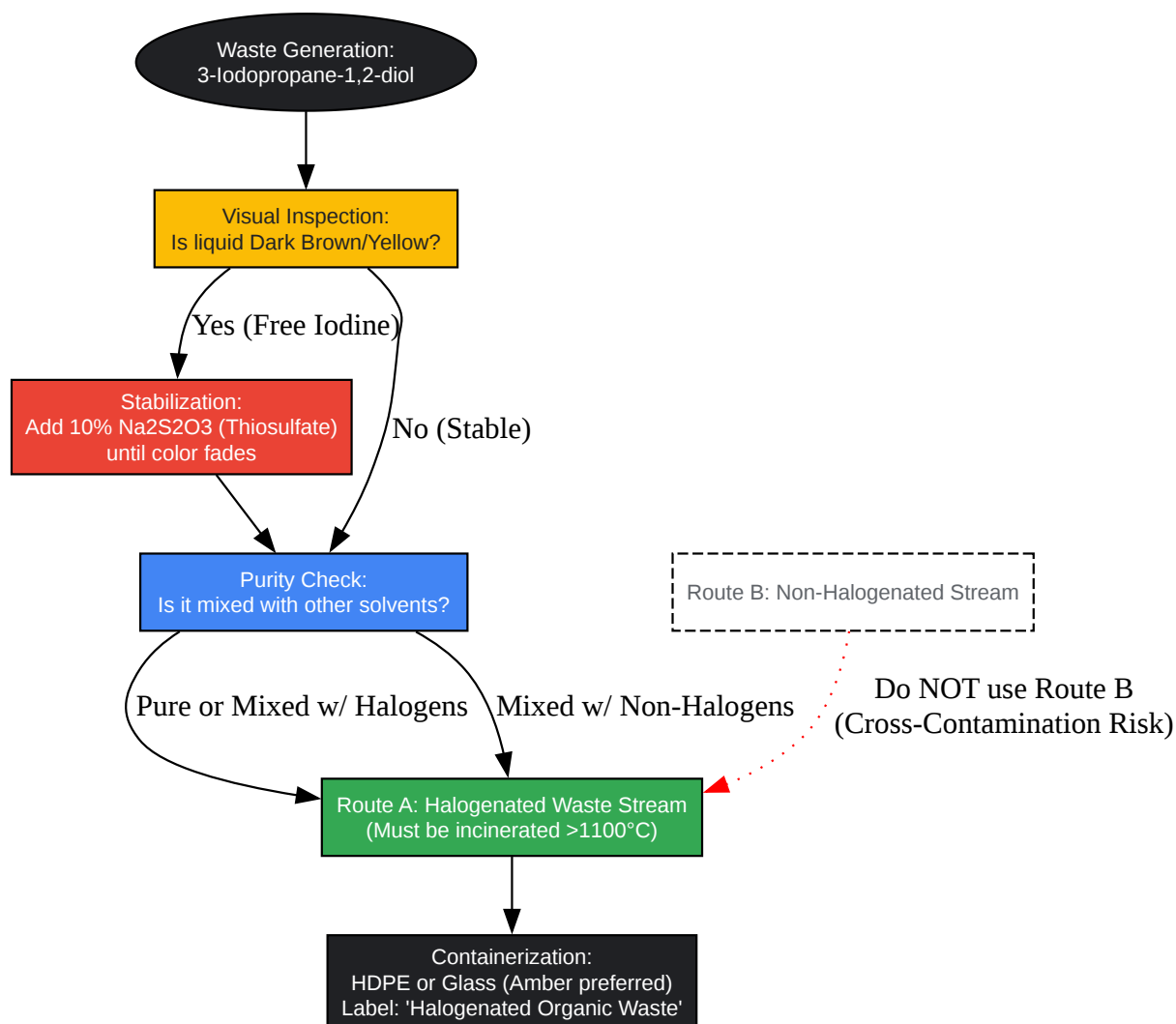
Self-Validating Stability Check

Before bulking this chemical into a waste drum, perform this visual check:

- Color Inspection: Pure compound is colorless to pale yellow.
- Dark Yellow/Brown: Indicates significant decomposition and free iodine ().
- Action: If dark brown, add a small amount of Sodium Thiosulfate solution (10%) to the waste container to quench the free iodine before sealing. This prevents pressure buildup and corrosion of the waste container.

Disposal Decision Matrix (Workflow)

The following logic gate ensures the material ends up in the correct incineration stream (EPA RCRA "F-List" or "D-List" equivalent for halogenated solvents).



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Figure 1: Decision tree for the segregation and stabilization of iodinated waste.

Step-by-Step Disposal Protocol

Step 1: Preparation & PPE[5]

- PPE: Nitrile gloves (double gloving recommended due to permeation risk of alkyl iodides), safety goggles, and lab coat.

- Ventilation: Perform all transfers inside a certified chemical fume hood to capture volatile organic iodine vapors.

Step 2: Container Selection

- Material: Use High-Density Polyethylene (HDPE) or Glass.
 - Note: Avoid metal containers if free iodine is suspected, as it corrodes metal rapidly.
- Volume: Do not fill containers >90% full to allow for thermal expansion.

Step 3: Bulking & Transfer

- Segregation: Ensure the destination waste carboy is designated "Halogenated Organic Solvents."
 - Critical: Never mix with acidic waste streams containing oxidizers (e.g., Chromic acid, Nitric acid). This will oxidize the iodide to iodine gas (I₂), creating a toxic cloud.
- Transfer: Pour slowly using a funnel. If the waste is viscous, a small amount of dichloromethane (DCM) or acetone can be used to rinse the original vessel into the waste container.

Step 4: Labeling

Affix a hazardous waste label containing the following data:

- Chemical Name: "Waste **3-Iodopropane-1,2-diol**" (or "Halogenated Solvent Mixture").^[1]
- Constituents: List all major solvents (e.g., "**3-Iodopropane-1,2-diol** 5%, Acetone 95%").
- Hazard Checkboxes: ☒ Toxic ☒ Irritant.

Emergency Procedures: Spill Management

If a spill occurs outside the fume hood:

- Evacuate: Clear the immediate area if the spill is >100 mL.
- PPE: Don vapor-protective respiratory protection if ventilation is poor.
- Neutralization (The "Blue" Indicator):
 - Prepare a solution of Sodium Thiosulfate (5-10%) and Sodium Carbonate (Soda Ash).
 - Spray/pour over the spill.^[3] The thiosulfate reduces volatile iodine () back to non-volatile iodide ().
 - Visual Cue: The dark brown color of iodine will fade to colorless/pale yellow.
- Absorption: Cover with vermiculite, sand, or commercial "Organic" spill pads.
- Disposal: Scoop material into a wide-mouth jar and label as "Hazardous Waste: Debris contaminated with Halogenated Organics."

Regulatory & Transport Information

When preparing the waste manifest for the EHS (Environmental Health & Safety) team or external contractor:

- US EPA Waste Code:F002 (Spent Halogenated Solvents) is the most common default for mixtures. If pure and discarded, it may be classified under D001 (Ignitable) or D003 (Reactive) depending on formulation, but generally defaults to characteristic hazardous waste.
- DOT Shipping Name (Likely):
 - UN 2810, Toxic liquid, organic, n.o.s. (**3-Iodopropane-1,2-diol**)^[1]
 - OR

- UN 3082, Environmentally hazardous substance, liquid, n.o.s.[1]
- Note: Always verify Section 14 of the specific manufacturer SDS, as stabilizers may alter the classification.

References

- National Institutes of Health (NIH) - PubChem.3-Iodo-1,2-propanediol Compound Summary. [\[Link\]](#)[1]
- US Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. (40 CFR Part 261).[4] [\[Link\]](#)
- Princeton University EHS.Laboratory Waste Disposal Guidelines: Halogenated vs. Non-Halogenated. [\[Link\]](#)

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Sources

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- 2. [cdhfinechemical.com](https://www.cdhfinechemical.com) [\[cdhfinechemical.com\]](https://www.cdhfinechemical.com)
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